

Comprehensive Technical Guide to Propyl Pyruvate: Properties, Synthesis, and Applications

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Compound Focus: Propyl pyruvate

CAS No.: 20279-43-0

Cat. No.: S1906458

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Chemical Identity and Physical Properties

Propyl pyruvate, systematically known as **propyl 2-oxopropanoate**, is an ester derivative of pyruvic acid. It serves as a valuable compound in flavor and fragrance industries and as a building block in organic synthesis. The table below summarizes its core chemical and physical characteristics.

Table 1: Chemical and Physical Properties of **Propyl Pyruvate**

Property	Value / Description
CAS Number	20279-43-0 [1] [2] [3]
Molecular Formula	$C_6H_{10}O_3$ [1] [2] [3]
Molecular Weight	130.14 g/mol [1] [2] [3]
Density	1.015 g/cm ³ [1] [2]
Boiling Point	169.4 °C at 760 mmHg [1] [2] [3]

Property	Value / Description
Flash Point	61.2 °C (TCC) [1] [2] [3]
Vapor Pressure	1.54 mmHg at 25°C [1] [2] [3]
Refractive Index	1.406 - 1.408 @ 20°C [1] [3]
LogP	0.53 - 0.86 (estimated) [1] [3]
Appearance	Colorless to pale yellow clear liquid [3]
Solubility	Soluble in alcohol; 87.37 g/L in water at 25°C (est) [3]

Table 2: Spectroscopic and Computational Descriptors

Descriptor	Value
Exact Mass	130.06300 [1]
Polar Surface Area (PSA)	43.37 Å ² [1] [2]
XlogP3	0.90 (estimated) [3]

Synonyms and Regulatory Identifiers

2.1 Common Synonyms **Propyl pyruvate** is known by several synonyms in scientific literature and commercial catalogs, including:

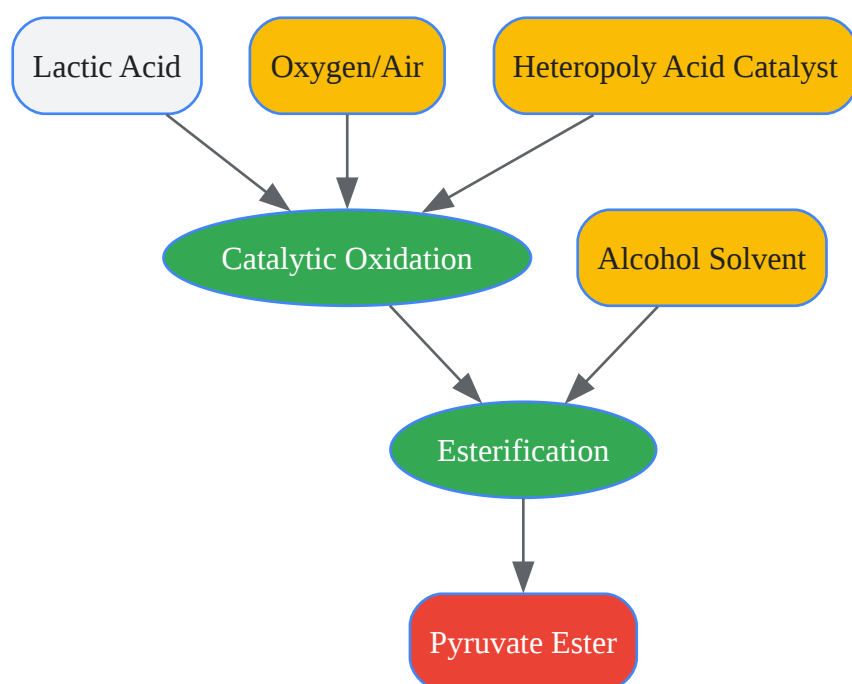
- Propyl 2-oxopropanoate [1]
- n-**Propyl pyruvate** [1] [2]
- Pyruvic acid, propyl ester [1] [2]
- 2-Oxopropanoic acid propyl ester [3]
- FEMA No. 4484 [1] [2] [3]

2.2 Regulatory and Commercial Codes

- **HS Code:** 2918300090 [1] [2]
- **FDA UNII:** 78735J3F50 [3]
- **JECFA Food Flavoring Number:** 1946 [3]

Synthesis and Production Methodologies

3.1 Chemical Synthesis Protocol A primary method for synthesizing pyruvate esters involves the catalytic conversion of lactic acid. The following diagram outlines the core catalytic conversion workflow.

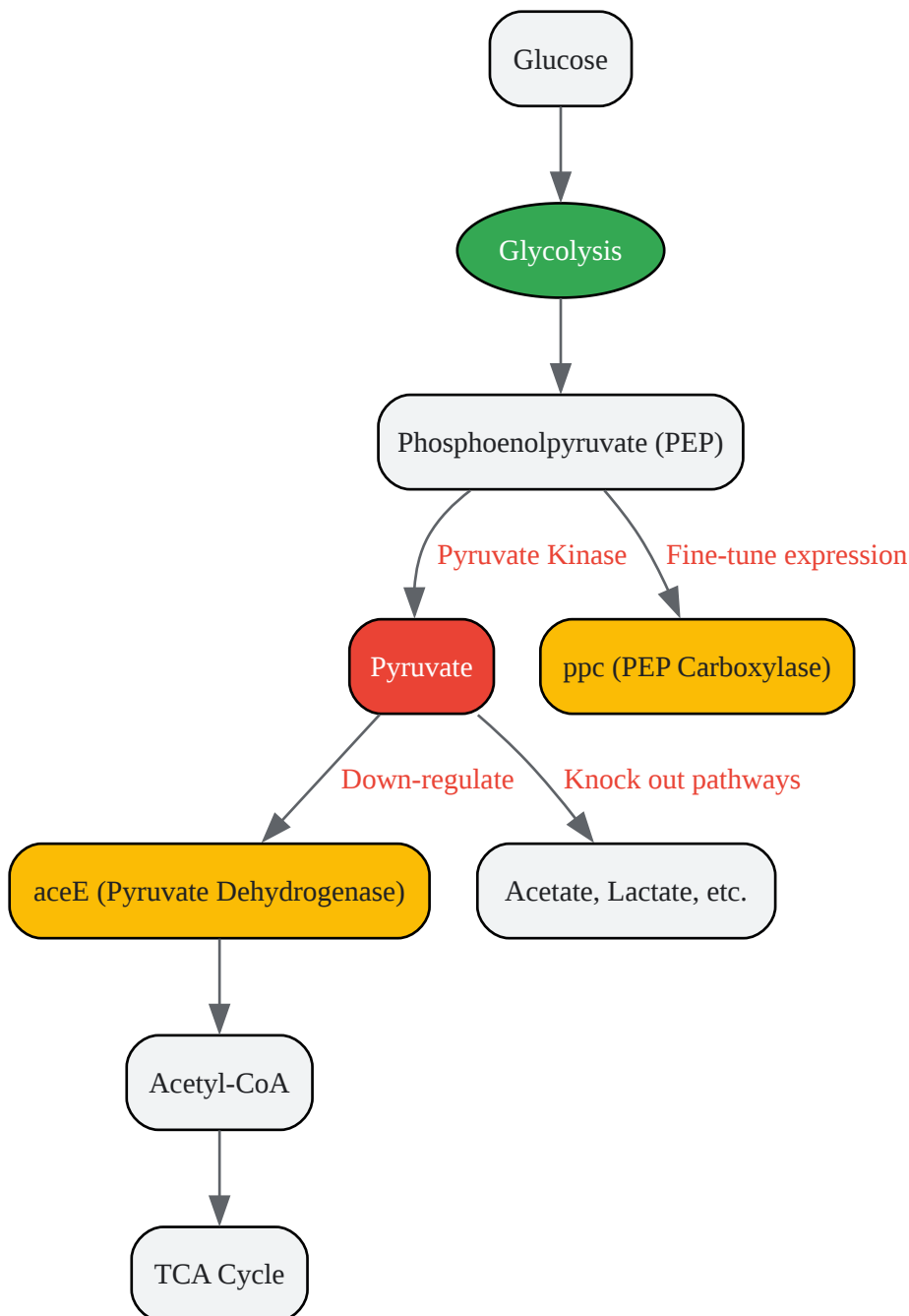


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Synthesis of pyruvate esters via catalytic conversion.

- **Reaction Principle:** This one-pot method couples the catalytic oxidation of lactic acid with subsequent esterification. Oxygen or air serves as a green oxidant, converting lactic acid to pyruvic acid, which immediately reacts with an alcohol solvent (e.g., n-propanol) to form the corresponding ester [4].
- **Catalyst System:** Uses molybdovanadophosphoric or tungstovanadophosphoric heteropoly acids as catalysts [4].
- **Key Advantages:** The process is considered green and safe due to the use of oxygen or air as the oxidant and utilizes biomass-derived lactic acid as the starting material [4].

3.2 Metabolic Engineering for Pyruvate Production Pyruvate, the precursor to **propyl pyruvate**, can be efficiently produced via microbial fermentation. Recent research focuses on engineering the fast-growing bacterium *Vibrio natriegens* for high-yield pyruvate production [5]. The following diagram illustrates the key metabolic engineering strategy.



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Key metabolic engineering interventions for pyruvate overproduction in V. natriegens.

- **Host Organism:** *Vibrio natriegens* strain PYR32 was engineered for its exceptionally high substrate uptake rates and growth rate [5].
- **Key Genetic Modifications:**
 - **Deletion of Prophage Gene Clusters:** Removal of VPN1 and VPN2 prophages (25.8 kbp and 39.4 kbp, respectively) to significantly improve cellular robustness and prevent cell lysis during cultivation [5].
 - **Down-regulation of Pyruvate Dehydrogenase (aceE):** Essential to reduce carbon flux into the TCA cycle and promote pyruvate accumulation. Complete knockout severely impaired growth, so down-regulation using a weak constitutive promoter (P2) and rare start codons (GTG, TTG) was implemented [5].
 - **Blocking Byproduct Pathways:** Knockout of genes encoding pyruvate formate-lyase (*pflB*), L-lactate dehydrogenase (*lldh*), D-lactate dehydrogenase (*dldh*), and PEP synthase (*pps1*, *pps2*) to minimize loss of carbon to acetate, lactate, and formate [5].
 - **Fine-tuning Anaplerotic Flux:** Expression of the *ppc* gene (encoding phosphoenolpyruvate carboxylase) was fine-tuned to balance cell growth and pyruvate synthesis [5].
- **Process Performance:** The engineered strain achieved a **pyruvate titer of 54.22 g/L from glucose in 16 hours**, with an **average productivity of 3.39 g/L/h** and a yield of 1.17 mol/mol [5]. High productivity was also demonstrated using sucrose and gluconate as substrates [5].

Applications and Uses

4.1 Flavor and Fragrance Agent Propyl pyruvate is used as a flavor ingredient with the following organoleptic profile:

- **Odor Description:** At 100%, the odor is characterized as sweet, caramellic, and floral [3].
- **Use Levels:** The FEMA Expert Panel has established average usual and maximum use levels in various food categories [3].

Table 3: FEMA Use Levels for **Propyl Pyruvate** (4484) in Food Categories

Food Category	Average Usual (ppm)	Average Maximum (ppm)
Baked Goods	1.0	5.0
Cheese	1.0	5.0
Fats & Oils	1.0	5.0

Food Category	Average Usual (ppm)	Average Maximum (ppm)
Milk Products	1.0	5.0
Snack Foods	1.0	5.0

4.2 Research and Scientific Applications

- **Hyperpolarization for MRI: Propyl pyruvate** and related esters have been investigated as precursors for parahydrogen-induced polarization (PHIP) to generate hyperpolarized [1-¹³C]acetate and [1-¹³C]pyruvate. These agents significantly enhance magnetic resonance imaging (MRI) sensitivity for real-time monitoring of metabolism, potentially visualizing abnormal metabolism in pathologies like cancer [4].
- **Biochemical Building Block:** As a pyruvate donor, it can be used to synthesize more complex molecules for pharmaceutical and biochemical research.

Safety and Handling Considerations

5.1 Hazard Identification

- Specific GHS classification data was not explicitly found in the searched sources. One safety data sheet was identified as available, but its specific hazard statements were not detailed [4].
- **Reported Adverse Effects of Pyruvate:** A systematic review on pyruvate supplements noted adverse events including diarrhea, bloating, gas, and increases in LDL cholesterol, although this pertains to the salt form rather than the ester [6].

5.2 Safe Handling Procedures

- Given the **flash point of 61.2°C**, **propyl pyruvate** should be classified as flammable and stored away from ignition sources [1] [2] [3].
- Standard personal protective equipment (PPE) for handling flammable liquids is recommended, including chemical-resistant gloves and eye protection.

Commercial Landscape and Market Analysis

While the provided search results focus on the pyruvate market overall, they offer context for its derivative's potential applications.

- **Market Size:** The global pyruvate market is projected to grow from USD 3.0 billion in 2025 to USD 4.6 billion by 2035, with a CAGR of 4.5% [7].
- **Key Growth Driver:** This growth is largely driven by demand in dietary supplements, functional foods, and nutraceuticals, reflecting a broader trend of interest in pyruvate-containing compounds [7].
- **Key Players:** Major suppliers of pyruvate and related chemicals include Merck Life Science Private Limited, Musashino Chemical Laboratory, Ltd., and Jinan Pengbo Biotechnology Co., Ltd., among others [7].

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